In-depth Technical Guide to the Spectral Data of 7,8-Difluoroquinoline

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Compound of Interest

Compound Name:	*7,8-Difluoroquinoline*
CAS No.:	*145241-76-5*
Cat. No.:	*B123522*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectral data for **7,8-difluoroquinoline**, a fluorinated quinoline derivative of interest in medicinal chemistry and materials science. Due to the absence of publicly available experimental spectra, this document outlines the expected spectral characteristics based on related compounds and general principles of spectroscopy. It also provides standardized experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Predicted Spectral Data

While specific experimental data for **7,8-difluoroquinoline** is not readily available in public databases, the following tables summarize the predicted and expected spectral data based on the analysis of structurally similar fluoroquinolones. These values serve as a benchmark for researchers synthesizing or analyzing this compound.

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Table 1: Predicted ^{1}H NMR Spectral Data (in $CDCl_3$, 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~8.9	dd	~4.5, ~1.5	H-2
~8.2	dd	~8.5, ~1.5	H-4
~7.4-7.6	m	-	H-3, H-5, H-6

Note: The chemical shifts are approximate and will be influenced by the solvent and experimental conditions. The fluorine atoms at positions 7 and 8 will induce complex splitting patterns (coupling) with the aromatic protons, particularly H-6.

Table 2: Predicted ^{13}C NMR Spectral Data (in $CDCl_3$, 100 MHz)

Chemical Shift (δ) ppm	Assignment
~150 (dd)	C-8 (J_CF ~250 Hz)
~148 (dd)	C-7 (J_CF ~250 Hz)
~148	C-2
~138	C-8a
~130	C-4
~128	C-4a
~122	C-3
~120 (dd)	C-6
~115 (dd)	C-5

Note: The carbon atoms directly bonded to fluorine (C-7 and C-8) will exhibit large coupling constants (J_CF). The other carbons in the fluorinated ring (C-5, C-6, C-8a) will show smaller C-F couplings.

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Table 3: Predicted Key IR Absorption Bands

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
3100-3000	C-H stretch	Aromatic
1620-1580	C=C stretch	Aromatic
1500-1400	C=C stretch	Aromatic
1250-1000	C-F stretch	Aryl-Fluoride
900-675	C-H bend (out-of-plane)	Aromatic

Table 4: Predicted Mass Spectrometry Data

m/z	Ion
165.04	$[M]^+$ (Molecular Ion)
138.03	$[M-HCN]^+$
118.03	$[M-HCN-HF]^+$

Note: The exact mass of **7,8-difluoroquinoline** ($C_9H_5F_2N$) is 165.0390. High-resolution mass spectrometry (HRMS) is essential for confirming the elemental composition.

Experimental Protocols

The following are detailed methodologies for the acquisition of spectral data for **7,8-difluoroquinoline**.

NMR Spectroscopy

Instrumentation: A Bruker Avance III 400 MHz spectrometer (or equivalent) equipped with a 5 mm broadband probe.

Sample Preparation:

- Dissolve approximately 5-10 mg of **7,8-difluoroquinoline** in 0.6 mL of deuterated chloroform ($CDCl_3$).

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- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Pulse Program: zg30
- Number of Scans: 16
- Receiver Gain: Set automatically
- Acquisition Time: ~4 seconds
- Relaxation Delay: 1 second
- Spectral Width: -2 to 12 ppm

^{13}C NMR Acquisition:

- Pulse Program: zgpg30 (proton-decoupled)
- Number of Scans: 1024
- Receiver Gain: Set automatically
- Acquisition Time: ~1 second
- Relaxation Delay: 2 seconds
- Spectral Width: -10 to 160 ppm

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the resulting spectrum.

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- Calibrate the chemical shift scale using the TMS signal (^{1}H and ^{13}C) or the residual solvent peak.
- Integrate the peaks in the ^{1}H NMR spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy

Instrumentation: A PerkinElmer Spectrum Two FT-IR spectrometer (or equivalent) with a universal attenuated total reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of solid **7,8-difluoroquinoline** directly onto the ATR crystal.
- Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal.

Acquisition:

- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16
- Data Format: Transmittance

Data Processing:

- Collect a background spectrum of the empty ATR crystal.
- Collect the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum.
- Identify and label the characteristic absorption bands.

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Mass Spectrometry (MS)

Instrumentation: A Thermo Scientific Q Exactive Hybrid Quadrupole-Orbitrap mass spectrometer (or equivalent) with an electron ionization (EI) source.

Sample Introduction:

- Dissolve a small amount of **7,8-difluoroquinoline** in a suitable volatile solvent (e.g., methanol or dichloromethane).
- Introduce the sample into the ion source via direct infusion or through a gas chromatograph (GC) for separation from any impurities.

Acquisition (Electron Ionization):

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Mass Range: m/z 50-500
- Resolution: 60,000

Data Processing:

- Identify the molecular ion peak ($[M]^+$).
- Determine the fragmentation pattern by analyzing the lower mass-to-charge ratio peaks.
- For high-resolution data, use the exact mass to confirm the elemental composition of the molecular ion and key fragments.

Logical Workflow for Spectral Analysis

The following diagram illustrates the logical workflow for the complete spectral characterization of **7,8-difluoroquinoline**.

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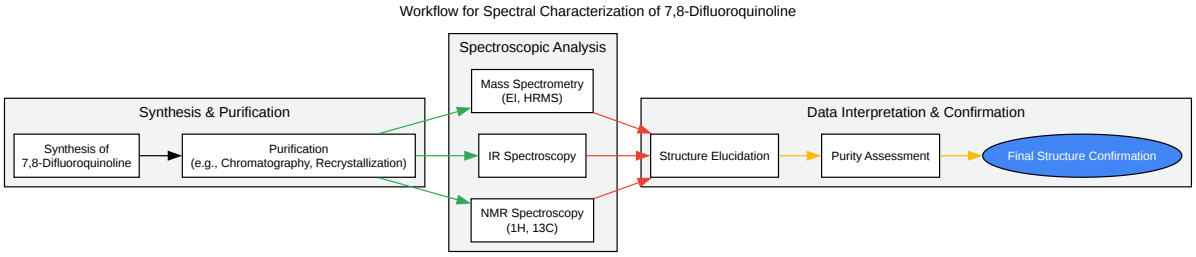

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Caption: Logical workflow for the synthesis, purification, and spectral analysis of **7,8-difluoroquinoline**.

This comprehensive guide provides the necessary predicted data and standardized protocols to aid researchers in the successful spectral characterization of **7,8-difluoroquinoline**. Adherence to these methodologies will ensure the generation of high-quality, reproducible data critical for research and development in the chemical and pharmaceutical sciences.

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